

An In-Depth Technical Guide to the Chemical Properties of Magnesium Acetate Tetrahydrate

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Compound of Interest

Compound Name: Magnesium Acetate Tetrahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **magnesium acetate tetrahydrate**, $\text{Mg}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$. The information is curated for professionals in research, scientific, and drug development fields, with a focus on data presentation, experimental context, and logical relationships.

Physicochemical Properties

Magnesium acetate tetrahydrate is a hydrated salt of magnesium and acetic acid.^[1] It presents as white, colorless monoclinic crystals that are hygroscopic, meaning they readily absorb moisture from the air.^{[2][3]} This compound is highly soluble in water and also soluble in methanol and ethanol.^[2]

Table 1: General Physicochemical Properties of **Magnesium Acetate Tetrahydrate**

Property	Value	References
Chemical Formula	$\text{Mg}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$	[1]
Molar Mass	214.45 g/mol	[4]
Appearance	White hygroscopic crystals	[1][3]
Crystal System	Monoclinic	[2]
Density	1.454 g/cm ³	[2]
Melting Point	80 °C (176 °F; 353 K)	[2]
Odor	Slight acetic acid odor	[3]

Solubility

Magnesium acetate tetrahydrate exhibits high solubility in aqueous solutions, a critical property for its use in various applications, including pharmaceutical formulations.[2] Its solubility in water increases with temperature.

Table 2: Solubility of **Magnesium Acetate Tetrahydrate** in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)
15	120
20	53.4
30	68.6
40	75.7
60	118

(Data sourced from multiple chemical databases and may show slight variations)

Crystal and Molecular Structure

The crystal structure of **magnesium acetate tetrahydrate** has been determined by X-ray diffraction. It belongs to the monoclinic crystal system with the space group P21/c. The magnesium ion is coordinated with six oxygen atoms, four from water molecules and two from the acetate groups.

Table 3: Crystallographic Data for **Magnesium Acetate Tetrahydrate**

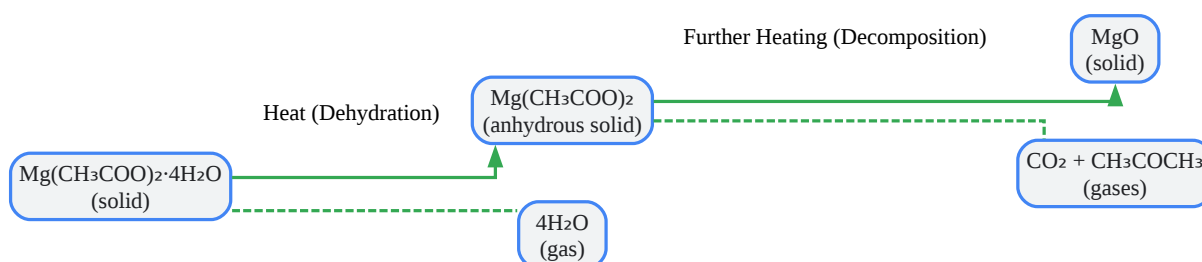
Parameter	Value
Crystal System	Monoclinic
Space Group	P21/c
Unit Cell Dimensions	$a = 4.75 \text{ \AA}$, $b = 11.79 \text{ \AA}$, $c = 8.52 \text{ \AA}$, $\beta = 94.9^\circ$

Thermal Properties and Decomposition

Upon heating, **magnesium acetate tetrahydrate** undergoes a multi-step thermal decomposition. Initially, it loses its four water molecules of hydration. Further heating leads to the decomposition of the anhydrous magnesium acetate into magnesium oxide.[1]

The thermal decomposition process can be summarized as follows:

- Dehydration: $\text{Mg}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}(\text{s}) \rightarrow \text{Mg}(\text{CH}_3\text{COO})_2(\text{s}) + 4\text{H}_2\text{O}(\text{g})$
- Decomposition: $\text{Mg}(\text{CH}_3\text{COO})_2(\text{s}) \rightarrow \text{MgO}(\text{s}) + \text{CO}_2(\text{g}) + \text{CH}_3\text{COCH}_3(\text{g})$



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Caption: Thermal decomposition pathway of **magnesium acetate tetrahydrate**.

Spectroscopic Properties

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **magnesium acetate tetrahydrate** shows characteristic absorption bands corresponding to the acetate and water molecules. Key vibrational modes include the O-H stretching of water, and the symmetric and asymmetric stretching of the carboxylate group (COO^-) of the acetate ion.

Table 4: Key FTIR Absorption Bands for **Magnesium Acetate Tetrahydrate**

Wavenumber (cm^{-1})	Assignment
~3400	O-H stretching (water)
~1560	Asymmetric COO^- stretching
~1415	Symmetric COO^- stretching

Raman Spectroscopy

Raman spectroscopy provides complementary information to FTIR. The Raman spectrum of **magnesium acetate tetrahydrate** is characterized by bands arising from the vibrations of the acetate ion, particularly the C-C and C=O stretching modes.

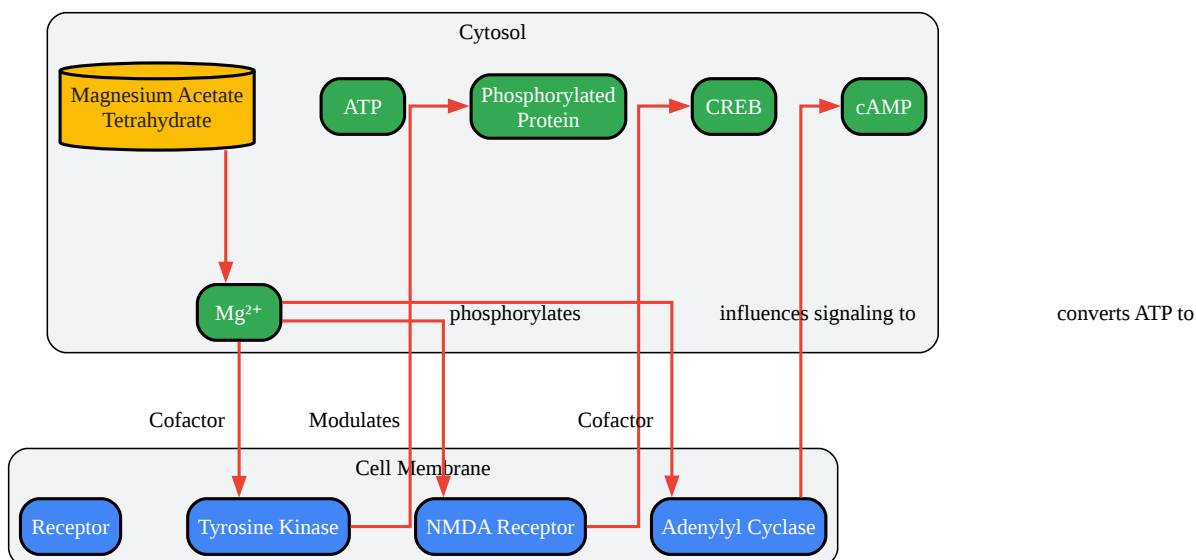
Chemical Reactivity and Applications in Drug Development

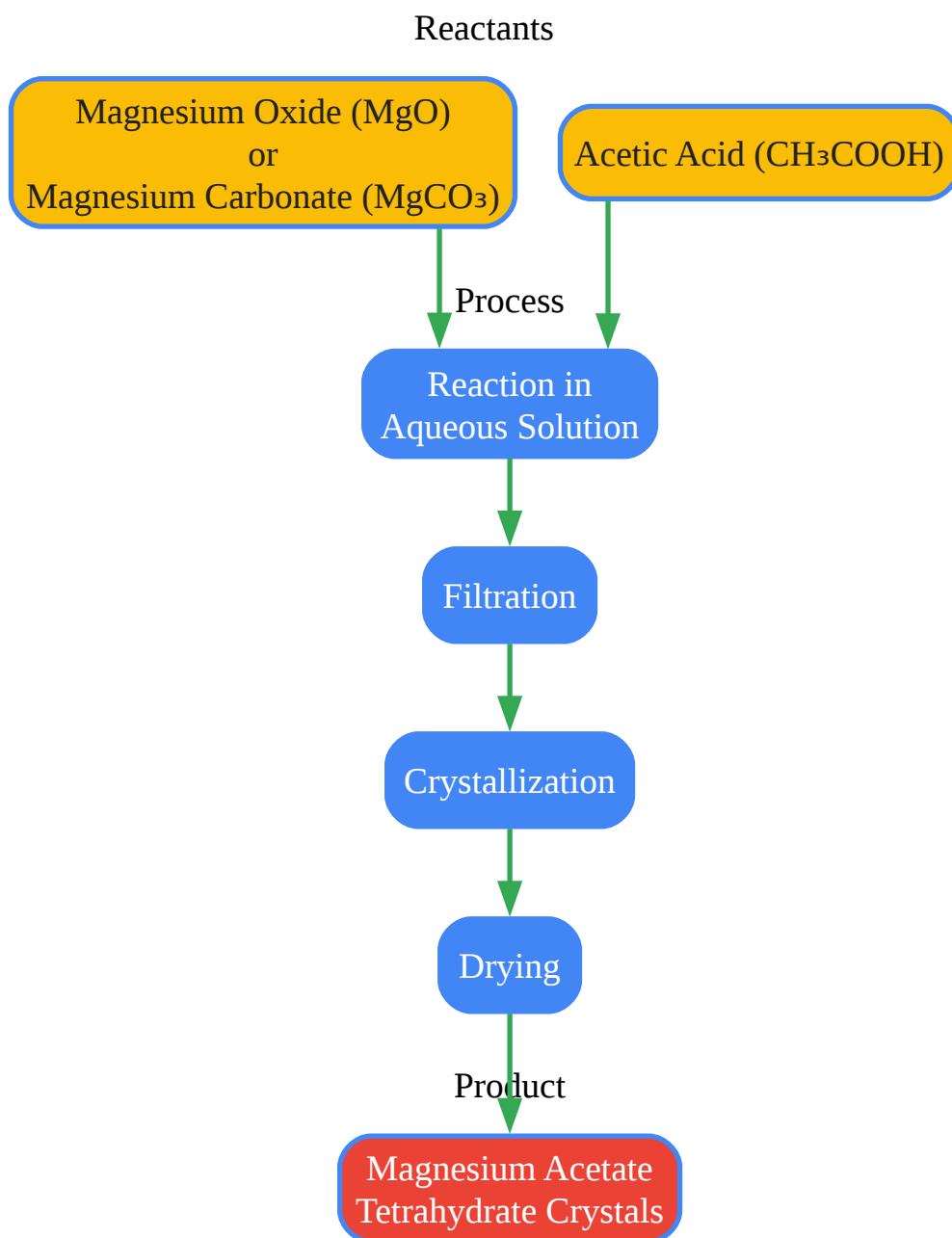
Magnesium acetate tetrahydrate is incompatible with strong oxidizing agents, strong acids, and strong bases.[5] In drug development, its primary role is as a source of magnesium ions, a crucial electrolyte in parenteral nutrition and dialysis solutions.[6] It also serves as a buffering agent to maintain pH and as a stabilizer in various pharmaceutical formulations.[7]

Role in Cellular Signaling

The biological effects of **magnesium acetate tetrahydrate** are primarily attributed to the magnesium ion (Mg^{2+}). Magnesium is a critical cofactor for numerous enzymes and plays a vital role in various signaling pathways.^[2]

- **Adenylyl Cyclase Pathway:** Mg^{2+} is essential for the activity of adenylyl cyclase, an enzyme that produces the second messenger cyclic AMP (cAMP).^[2]
- **Tyrosine Kinase Signaling:** Magnesium is involved in the function of tyrosine kinases, which are key enzymes in cellular signaling cascades that regulate cell growth, differentiation, and metabolism.^[2]
- **NMDA Receptor Modulation:** Magnesium ions act as a voltage-dependent blocker of the N-methyl-D-aspartate (NMDA) receptor channel, playing a crucial role in neuronal plasticity. Recent studies suggest that influx of Mg^{2+} through NMDA receptors can activate the CREB signaling pathway, which is important for learning and memory.





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